

# 2-Phenyl-1H-indole-3-carbaldehyde molecular weight

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## Compound of Interest

Compound Name: **2-Phenyl-1H-indole-3-carbaldehyde**

Cat. No.: **B1208662**

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## An In-depth Guide to the Molecular Weight of 2-Phenyl-1H-indole-3-carbaldehyde

This technical guide provides a detailed breakdown of the molecular weight of **2-Phenyl-1H-indole-3-carbaldehyde**, a significant compound in synthetic chemistry and drug discovery. The information is intended for researchers, scientists, and professionals in the field of drug development.

## Molecular Formula

The chemical formula for **2-Phenyl-1H-indole-3-carbaldehyde** is  $C_{15}H_{11}NO$ .<sup>[1][2][3]</sup> This formula indicates that each molecule is composed of 15 carbon atoms, 11 hydrogen atoms, one nitrogen atom, and one oxygen atom.

## Atomic Weights of Constituent Elements

The calculation of the molecular weight is based on the atomic weights of each constituent element. The standard atomic weights are provided in the table below.

Element	Symbol	Atomic Weight ( g/mol )
Carbon	C	~12.011[4][5][6]
Hydrogen	H	~1.008[7][8][9][10]
Nitrogen	N	~14.007[11][12][13][14]
Oxygen	O	~15.999[15][16][17][18][19]

## Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation for **2-Phenyl-1H-indole-3-carbaldehyde** is as follows:

- Carbon: 15 atoms  $\times$  12.011 g/mol = 180.165 g/mol
- Hydrogen: 11 atoms  $\times$  1.008 g/mol = 11.088 g/mol
- Nitrogen: 1 atom  $\times$  14.007 g/mol = 14.007 g/mol
- Oxygen: 1 atom  $\times$  15.999 g/mol = 15.999 g/mol

Total Molecular Weight = 180.165 + 11.088 + 14.007 + 15.999 = 221.259 g/mol

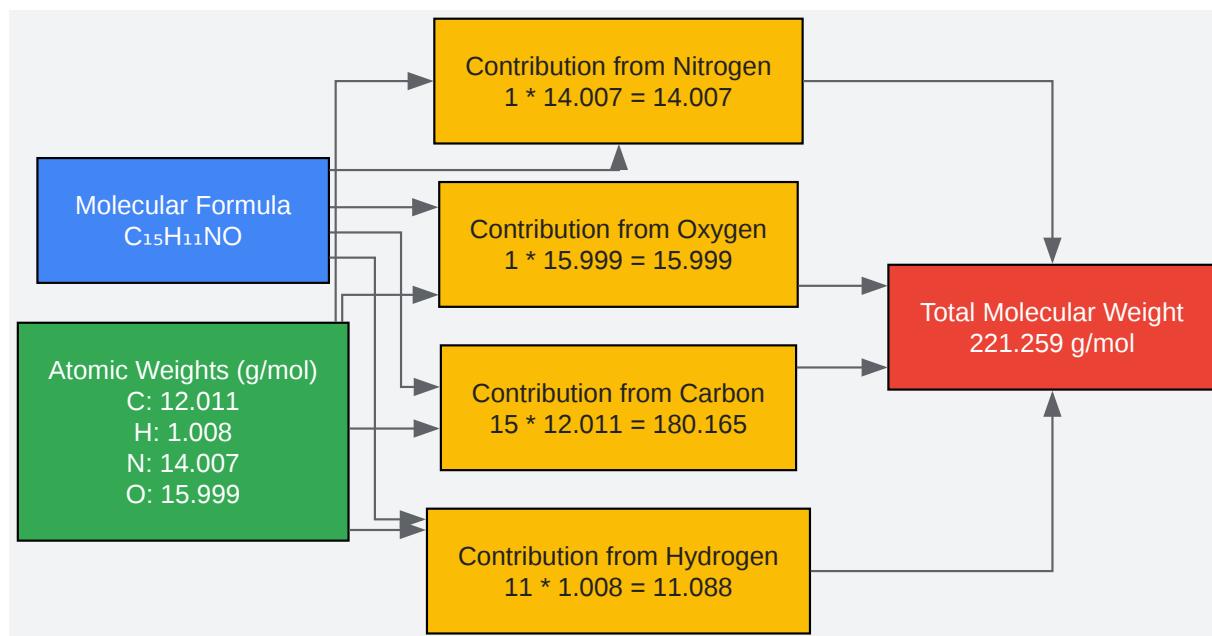
This calculated value is consistent with the published molecular weight of approximately 221.25 g/mol to 221.26 g/mol .[1][2][20]

## Summary of Molecular Weight Data

Parameter	Value
Molecular Formula	C <sub>15</sub> H <sub>11</sub> NO
Calculated Molecular Weight	221.259 g/mol
Published Molecular Weight	~221.25 - 221.26 g/mol [1][2][20]

## Visualization of Molecular Weight Calculation

The following diagram illustrates the logical flow of the molecular weight calculation from the molecular formula and atomic weights.



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